

In-Depth Technical Guide: Molecular Weight of 2,3,6-Trimethylphenol-D11

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,6-Trimethylphenol-D11

Cat. No.: B1472684

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For researchers, scientists, and professionals in drug development, precise molecular weight determination is fundamental for compound characterization, reaction stoichiometry, and analytical standard preparation. This guide provides a detailed analysis of the molecular weight of the deuterated analog of 2,3,6-Trimethylphenol, **2,3,6-Trimethylphenol-D11**.

Core Data Presentation

The molecular weights of 2,3,6-Trimethylphenol and its deuterated form, along with the atomic weights of hydrogen and deuterium, are summarized in the table below for straightforward comparison.

Compound/Isotope	Chemical Formula	Molecular Weight (g/mol)
2,3,6-Trimethylphenol	C ₉ H ₁₂ O	136.19
Hydrogen (Protium)	H	1.008
Deuterium	D or ² H	2.014
2,3,6-Trimethylphenol-D11	C ₉ HD ₁₁ O	147.301

Experimental Protocols

Calculation Methodology for **2,3,6-Trimethylphenol-D11** Molecular Weight

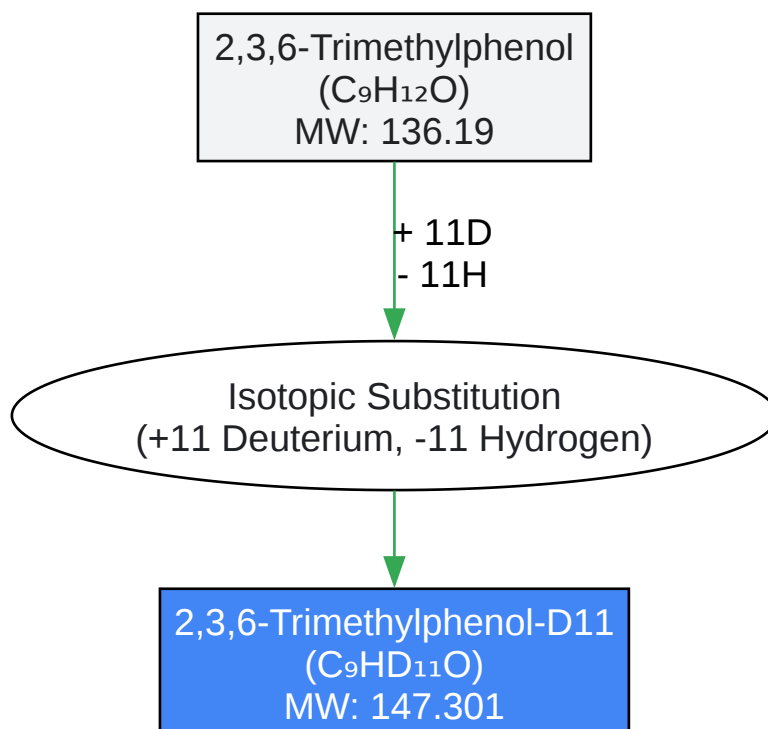
The molecular weight of **2,3,6-Trimethylphenol-D11** is calculated based on the molecular weight of the unlabeled (protium) form of 2,3,6-Trimethylphenol and the atomic weights of hydrogen and deuterium.

- Determine the Molecular Weight of the Unlabeled Compound: The molecular formula for 2,3,6-Trimethylphenol is $C_9H_{12}O$.^{[1][2][3]} Its molecular weight is approximately 136.19 g/mol.^{[1][2][3][4][5]}
- Identify the Number of Substituted Atoms: The designation "D11" in **2,3,6-Trimethylphenol-D11** indicates that 11 hydrogen atoms have been replaced by their stable isotope, deuterium.
- Find the Atomic Weights of Hydrogen and Deuterium: The atomic weight of hydrogen (H) is approximately 1.008 g/mol, and the atomic weight of deuterium (D) is approximately 2.014 g/mol.^{[6][7]}
- Calculate the Mass Difference:
 - Mass of 11 hydrogen atoms to be replaced: $11 * 1.008 \text{ g/mol} = 11.088 \text{ g/mol}$.
 - Mass of 11 deuterium atoms to be added: $11 * 2.014 \text{ g/mol} = 22.154 \text{ g/mol}$.
- Calculate the Final Molecular Weight:
 - Start with the molecular weight of the unlabeled compound: 136.19 g/mol.
 - Subtract the mass of the 11 replaced hydrogen atoms: $136.19 \text{ g/mol} - 11.088 \text{ g/mol} = 125.102 \text{ g/mol}$.
 - Add the mass of the 11 deuterium atoms: $125.102 \text{ g/mol} + 22.154 \text{ g/mol} = 147.256 \text{ g/mol}$.

Note: A more precise calculation using the exact masses would be: (Molecular Weight of $C_9H_{12}O$) - (11 * Atomic Mass of H) + (11 * Atomic Mass of D) $136.1910 \text{ g/mol} - (11 * 1.007825 \text{ u}) + (11 * 2.014102 \text{ u}) = 147.301 \text{ g/mol}$.

Mandatory Visualization

The following diagram illustrates the conceptual relationship of isotopic substitution in the formation of **2,3,6-Trimethylphenol-D11**.



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Isotopic Labeling of 2,3,6-Trimethylphenol.

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